

Application Notes and Protocols for the Analytical Characterization of 3-Methoxybenzotrile

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Compound of Interest

Compound Name: 3-Methoxybenzotrile

Cat. No.: B145857

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These application notes provide detailed methodologies for the quantitative and qualitative analysis of **3-Methoxybenzotrile** using Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC). The protocols are designed for purity assessment, impurity profiling, and quantification in various sample matrices.

Physicochemical Properties for Method Development

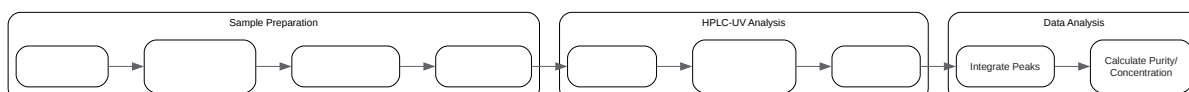
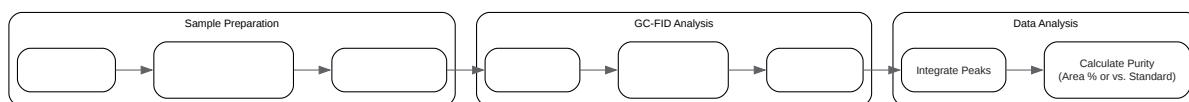
A summary of the key physicochemical properties of **3-Methoxybenzotrile** is presented below to provide a rationale for the analytical method development.

Property	Estimated Value	Implication for Analysis
Molecular Formula	C ₈ H ₇ NO	---
Molecular Weight	133.15 g/mol	Suitable for Mass Spectrometry (MS) detection.
Boiling Point	233 °C	Indicates suitability for Gas Chromatography (GC) analysis.
Polarity	Moderately Polar	Amenable to reverse-phase HPLC.
Solubility	Soluble in organic solvents (e.g., Methanol, Acetonitrile, Dichloromethane)	Facilitates straightforward sample preparation for both HPLC and GC.

Application Note 1: Purity Determination and Quantification by Gas Chromatography (GC-FID)

This method is suitable for determining the purity of **3-Methoxybenzonitrile** and for quantifying it in bulk material or reaction mixtures, particularly for assessing volatile and semi-volatile impurities.

Experimental Workflow: GC Analysis



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